

VRKRTRLLR peptide structure and chemical properties

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Compound of Interest

Compound Name: Val-arg-lys-arg-thr-arg-leu-leu-arg

CAS No.: 149017-68-5

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An In-Depth Technical Guide to the Physicochemical and Structural Attributes of the Novel Cationic Peptide: VRKRTRLLR

Executive Summary

Peptide therapeutics represent a rapidly expanding frontier in drug development, offering high specificity and potency that bridge the gap between small molecules and large biologics. This guide provides a comprehensive technical overview of the novel nonapeptide VRKRTRLLR. Given its primary sequence, rich in basic and hydrophobic residues, this peptide is predicted to possess a strong cationic character and potential amphipathic properties. Such characteristics are hallmarks of bioactive peptides, including antimicrobial (AMPs) and cell-penetrating peptides (CPPs), suggesting a promising therapeutic potential.

This document outlines the predicted physicochemical and structural properties of VRKRTRLLR, based on its amino acid composition. Furthermore, it details a robust, field-proven experimental framework for its chemical synthesis, purification, and structural elucidation. The protocols described herein are designed as a self-validating system, providing researchers and drug development professionals with the necessary methodologies to

investigate this and other novel peptide entities. We will explore the causality behind experimental choices, from in silico modeling to empirical spectroscopic analysis, to provide a complete roadmap for characterization.

Introduction: The Therapeutic Promise of Cationic Peptides

The peptide VRKRTRLLR is a nine-residue sequence (**Val-Arg-Lys-Arg-Thr-Arg-Leu-Leu-Arg**) notable for its high density of positively charged amino acids (Arginine, Lysine) counterbalanced by hydrophobic residues (Valine, Leucine). This composition suggests that VRKRTRLLR may belong to the class of cationic peptides, which are of significant interest in modern therapeutics. These peptides often exhibit unique biological activities stemming from their ability to interact with negatively charged cell membranes, such as those found on bacteria, or to traverse cellular barriers.

The potential applications for a peptide with these predicted properties are vast, ranging from novel anti-infective agents that combat antimicrobial resistance to advanced drug delivery vehicles capable of transporting therapeutic payloads into cells. This guide serves as a foundational document for initiating research and development on VRKRTRLLR, providing both a theoretical characterization and a practical experimental strategy.

Predicted Physicochemical and Structural Properties

The primary amino acid sequence is the ultimate determinant of a peptide's chemical properties and its potential to fold into a defined structure. An initial analysis of the VRKRTRLLR sequence allows for the prediction of several key attributes, which are essential for guiding its synthesis, purification, and handling.

Amino Acid Composition and Inferred Properties

The sequence VRKRTRLLR contains:

- Four Arginine (R) and one Lysine (K) residues: These contribute a strong positive charge at physiological pH, suggesting a high isoelectric point (pI) and good solubility in aqueous

buffers. The guanidinium group of arginine and the primary amine of lysine are key players in electrostatic interactions.

- One Valine (V) and two Leucine (L) residues: These hydrophobic, aliphatic residues are critical for potential interactions with nonpolar environments, such as the lipid core of cell membranes.
- One Threonine (T) residue: A polar, uncharged residue that can participate in hydrogen bonding.

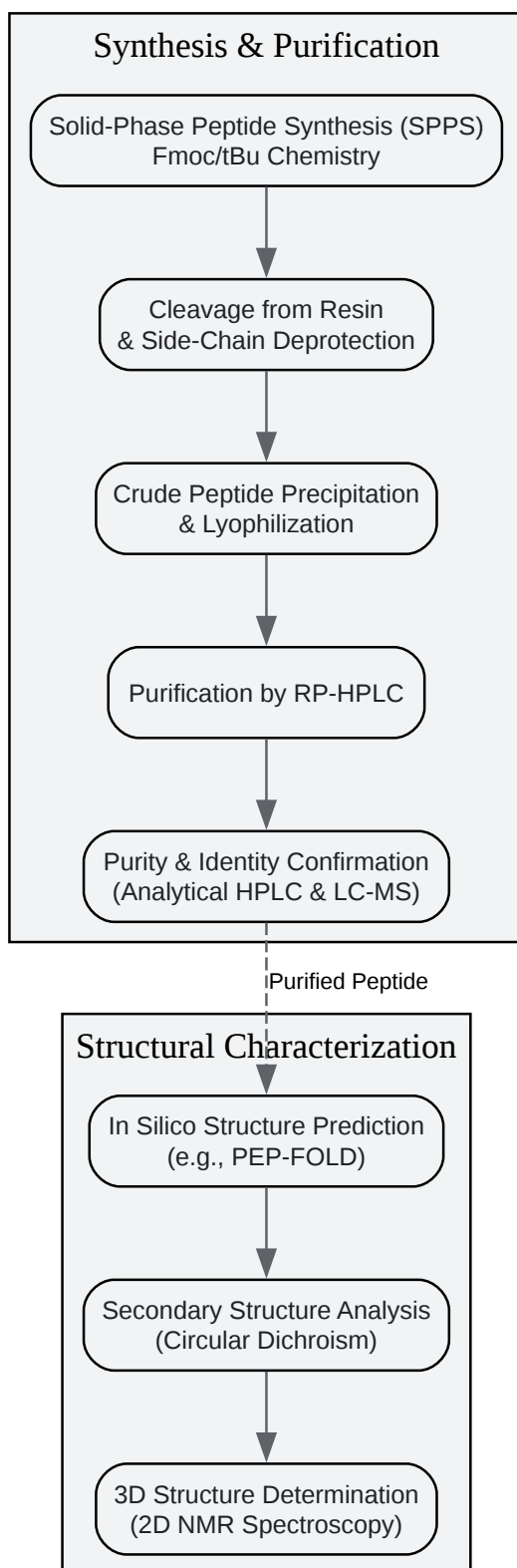
Quantitative Data Summary

The following table summarizes the predicted physicochemical properties of VRKRTLLR, calculated based on its amino acid sequence.

Property	Predicted Value	Rationale & Significance
Amino Acid Sequence	Val-Arg-Lys-Arg-Thr-Arg-Leu-Leu-Arg	Primary structure defining all other properties.
Molecular Formula	C ₅₄ H ₁₀₈ N ₂₂ O ₁₀	Derived from the sum of constituent amino acid formulas.
Average Molecular Weight	1253.6 g/mol	Essential for mass spectrometry confirmation post-synthesis.
Isoelectric Point (pI)	~12.5	The high number of basic residues (R, K) results in a highly basic peptide. This dictates its charge state in different pH environments and informs purification strategies (e.g., ion-exchange chromatography).
Charge at pH 7.0	+5	The peptide is strongly cationic under physiological conditions, driving potential interactions with negatively charged biological membranes.
Grand Average of Hydropathicity (GRAVY)	-1.4	The negative GRAVY score indicates an overall hydrophilic character, suggesting good solubility in aqueous solutions.

A Proposed Workflow for Synthesis, Purification, and Structural Validation

Verifying the predicted properties of VRKRTRLLR requires a systematic approach involving chemical synthesis followed by rigorous analytical and structural characterization. The following workflow represents a robust and industry-standard methodology.



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Caption: Proposed experimental workflow for VRKRTLLR characterization.

Chemical Synthesis and Purification Protocol

The synthesis of a peptide of this length is routinely achieved using automated Solid-Phase Peptide Synthesis (SPPS) with Fmoc chemistry.

Protocol: Automated Fmoc-SPPS of VRKRTLLR

- **Resin Selection:** Start with a pre-loaded Fmoc-Arg(Pbf)-Wang resin. The Wang resin is suitable for producing a C-terminal carboxylic acid upon cleavage.
- **Synthesis Cycle (Repeated for each amino acid):**
 - **Fmoc Deprotection:** Remove the N-terminal Fmoc protecting group using a 20% piperidine solution in dimethylformamide (DMF). This liberates the free amine for the next coupling step.
 - **Washing:** Thoroughly wash the resin with DMF to remove residual piperidine and by-products.
 - **Amino Acid Coupling:** Activate the incoming Fmoc-protected amino acid (e.g., Fmoc-Leu-OH) with a coupling agent like HBTU/HOBt in the presence of a base (DIPEA). Allow the reaction to proceed for 30-60 minutes. The choice of coupling reagents is critical for ensuring efficient peptide bond formation, especially for sterically hindered or aggregating sequences.
 - **Washing:** Wash the resin with DMF to remove excess reagents.
- **Cleavage and Deprotection:**
 - After the final coupling and Fmoc deprotection, wash the resin with dichloromethane (DCM).
 - Treat the resin with a cleavage cocktail, typically Reagent K (TFA/thioanisole/water/phenol/EDT), for 2-3 hours. Trifluoroacetic acid (TFA) cleaves the peptide from the resin, while the scavengers protect sensitive side chains (like Arginine's) from side reactions.
- **Peptide Precipitation and Purification:**

- Filter the resin and precipitate the crude peptide from the cleavage cocktail using cold diethyl ether.
- Centrifuge to pellet the peptide, decant the ether, and dry the crude product.
- Dissolve the crude peptide in a water/acetonitrile mixture and purify using preparative Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) on a C18 column. A water/acetonitrile gradient with 0.1% TFA is standard. The hydrophobic C18 stationary phase effectively separates the full-length peptide from shorter, truncated sequences or other impurities.
- Quality Control:
 - Analyze the collected fractions by analytical RP-HPLC to assess purity.
 - Confirm the molecular weight of the pure fractions using Liquid Chromatography-Mass Spectrometry (LC-MS). The observed mass should match the calculated average molecular weight (1253.6 g/mol).

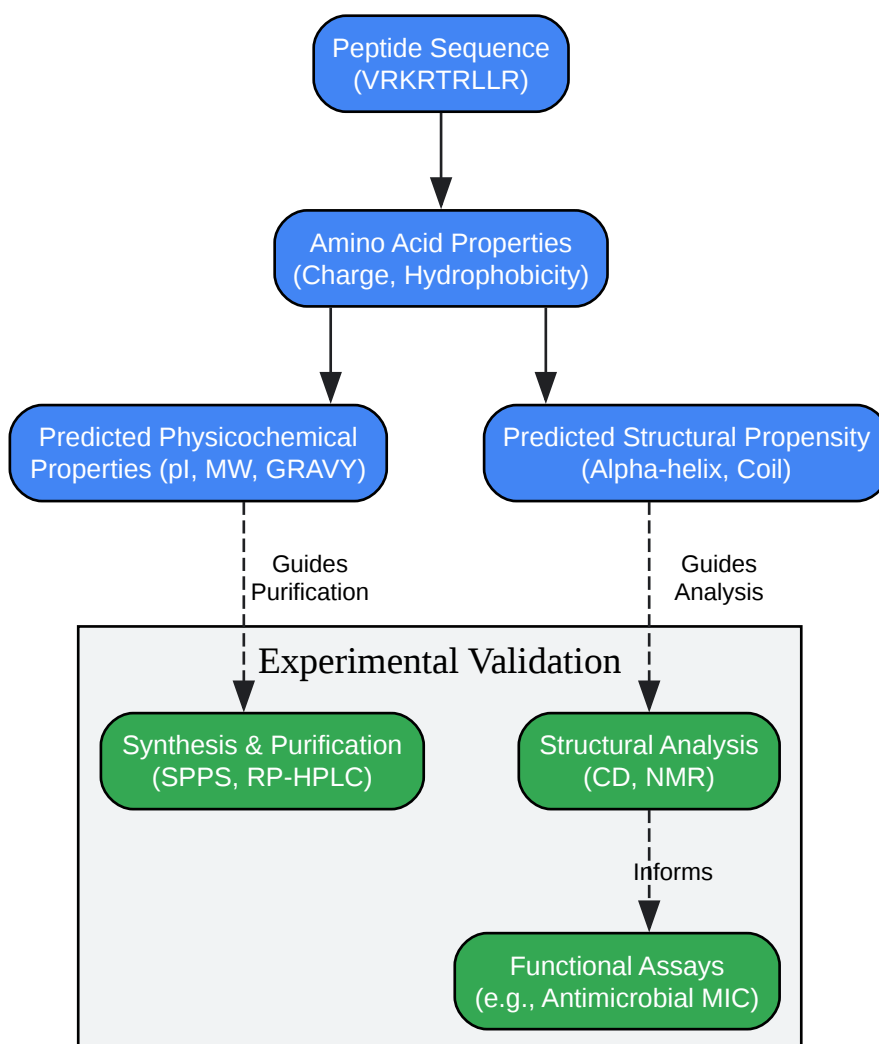
Structural Elucidation Strategy

With a pure, verified sample, the next phase is to determine its structure in solution.

Protocol: Structural Analysis of VRKRTRLLR

- In Silico Prediction (Hypothesis Generation):
 - Submit the VRKRTRLLR sequence to a de novo peptide structure prediction server like PEP-FOLD. This provides initial models of plausible low-energy conformations, such as alpha-helical or extended strand structures, which can guide subsequent experimental design.
- Secondary Structure Analysis (Circular Dichroism):
 - Dissolve the lyophilized peptide in a suitable buffer (e.g., 10 mM phosphate buffer, pH 7.0).
 - Acquire a CD spectrum from ~190 to 260 nm.

- Interpretation: An alpha-helical structure would show characteristic negative bands at ~208 and ~222 nm. A random coil, which is common for short, flexible peptides, would be indicated by a strong negative band near 200 nm. This provides a low-resolution but rapid assessment of the dominant secondary structure.
- High-Resolution 3D Structure (NMR Spectroscopy):
 - For a definitive 3D structure, Nuclear Magnetic Resonance (NMR) is the gold standard for peptides in solution.
 - Dissolve a concentrated sample (~1-2 mM) of the peptide in H₂O/D₂O (90/10) or a membrane-mimicking solvent like dodecylphosphocholine (DPC) micelles if membrane interaction is hypothesized.
 - Acquire a suite of 2D NMR experiments (TOCSY, NOESY, HSQC).
 - Data Analysis: The TOCSY experiment helps assign specific protons to each amino acid residue. The NOESY experiment identifies protons that are close in space (<5 Å), providing the distance constraints needed to calculate the 3D structure.



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Caption: Logical relationship from sequence to functional validation.

Potential Applications and Future Directions

The predicted properties of VRKRTRLLR make it a strong candidate for several therapeutic applications:

- **Antimicrobial Agent:** The high positive charge and presence of hydrophobic residues are characteristic features of antimicrobial peptides (AMPs) that target and disrupt bacterial membranes. Future work should involve determining its Minimum Inhibitory Concentration (MIC) against a panel of pathogenic bacteria.

- **Cell-Penetrating Peptide (CPP):** Arginine-rich peptides are well-known for their ability to cross cell membranes. VRKRTRLLR could be investigated for its ability to deliver molecular cargo (e.g., siRNA, small molecule drugs) into cells, potentially enhancing the efficacy of existing therapeutics.
- **Targeting Protein-Protein Interactions:** Peptides can be designed to mimic binding epitopes and disrupt disease-relevant protein-protein interactions, a target class that is notoriously difficult for small molecules.

Conclusion

The VRKRTRLLR peptide, characterized by its highly cationic and partially hydrophobic nature, stands as a promising candidate for further investigation in drug discovery and development. This guide has provided a theoretical foundation for its physicochemical properties and a detailed, practical framework for its synthesis, purification, and structural elucidation. By following the outlined experimental workflows—from solid-phase synthesis and HPLC purification to advanced spectroscopic analysis with CD and NMR—researchers can systematically validate these predictions and pave the way for exploring the functional and therapeutic potential of this novel peptide.

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